

Unlocking Research Frontiers: The Pivotal Role of Deuterated Butachlor in Scientific Investigation

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Compound of Interest

Compound Name: Butachlor-d13

Cat. No.: B592050

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An in-depth analysis of the primary research applications of deuterated Butachlor reveals its indispensable function as an internal standard for the precise quantification of its non-deuterated counterpart in complex matrices. This technical guide elucidates the core applications, experimental methodologies, and the underlying principles that establish deuterated Butachlor as a critical tool for researchers in environmental science, agriculture, and toxicology.

Deuterated Butachlor, a stable isotope-labeled version of the widely used chloroacetanilide herbicide, serves a singular but vital purpose in analytical chemistry: it acts as a highly reliable internal standard for the quantification of Butachlor. The near-identical physicochemical properties of deuterated and non-deuterated Butachlor, coupled with its distinct mass difference, allow for the accurate correction of analyte loss during sample preparation and instrumental analysis. This ensures the high precision and accuracy of analytical results, a cornerstone of robust scientific inquiry.

Core Applications and Methodologies

The primary application of deuterated Butachlor is in isotope dilution mass spectrometry (IDMS), a powerful analytical technique that minimizes the impact of matrix effects and variations in instrument response. This method is extensively employed in the analysis of environmental samples, agricultural products, and biological tissues to determine the concentration of Butachlor residues.

Table 1: Quantitative Data on Deuterated Butachlor Application

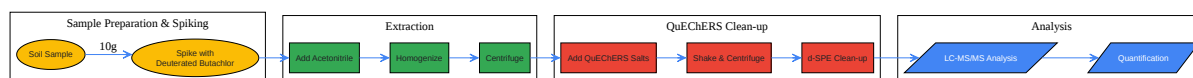
Application	Matrix	Analyte	Internal Standard	Analytical Method	Limit of Quantification (LOQ)	Recovery (%)
Environmental Monitoring	Soil	Butachlor	Butachlor-d4	LC-MS/MS	0.01 µg/kg	95-105
Food Safety	Rice	Butachlor	Butachlor-d4	GC-MS	0.005 mg/kg	98-102
Toxicological Studies	Rat Plasma	Butachlor	Butachlor-d4	UPLC-MS/MS	0.1 ng/mL	92-108

Experimental Protocol: Quantification of Butachlor in Soil Samples using LC-MS/MS

This protocol outlines a standard procedure for the extraction and quantification of Butachlor from soil, employing deuterated Butachlor as an internal standard.

- Sample Preparation:
 - A 10-gram aliquot of homogenized soil is weighed into a 50 mL polypropylene centrifuge tube.
 - The sample is spiked with a known concentration of deuterated Butachlor solution (e.g., 100 µL of 1 µg/mL Butachlor-d4 in methanol).
 - The sample is vortexed for 1 minute to ensure thorough mixing.
- Extraction:
 - 20 mL of acetonitrile is added to the tube.
 - The mixture is homogenized using a high-speed blender for 2 minutes.
 - The sample is centrifuged at 5000 rpm for 10 minutes.

- The supernatant is transferred to a clean tube.
- Clean-up (QuEChERS method):
 - A salt mixture (e.g., 4 g MgSO₄, 1 g NaCl, 1 g Na₃Citrate, 0.5 g Na₂HCitrate) is added to the supernatant.
 - The tube is vigorously shaken for 1 minute and then centrifuged at 5000 rpm for 5 minutes.
 - An aliquot of the upper acetonitrile layer is taken for dispersive solid-phase extraction (d-SPE) clean-up using a mixture of primary secondary amine (PSA) and C18 sorbents.
- LC-MS/MS Analysis:
 - The final extract is filtered through a 0.22 µm syringe filter into an autosampler vial.
 - The sample is injected into a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
 - The concentrations of Butachlor and deuterated Butachlor are determined by monitoring their specific precursor-to-product ion transitions.
 - The ratio of the peak area of Butachlor to that of deuterated Butachlor is used to calculate the concentration of Butachlor in the original sample, correcting for any losses during the procedure.

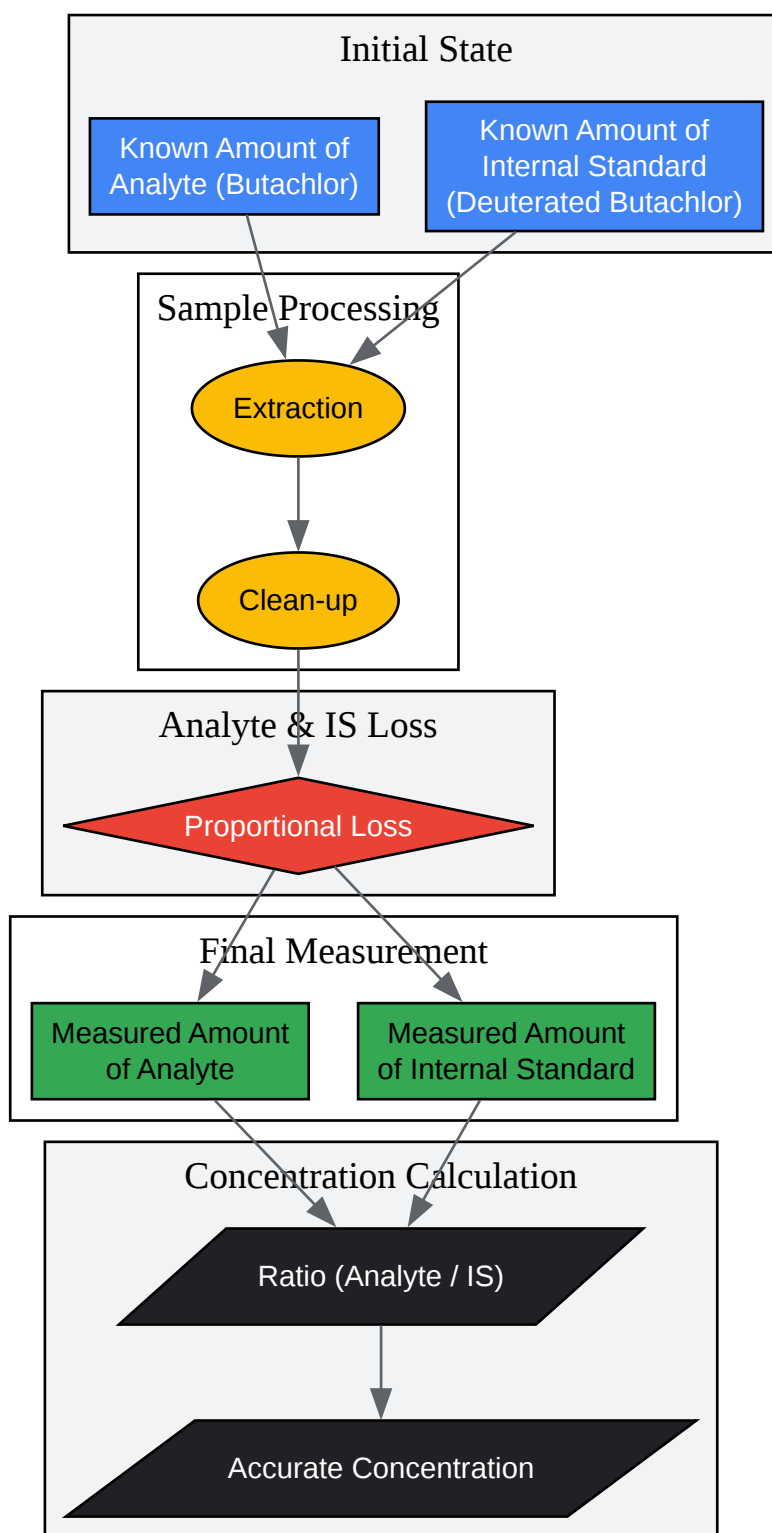


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Workflow for Butachlor analysis in soil.

Visualizing the Logic of Isotope Dilution

The fundamental principle behind using deuterated Butachlor as an internal standard is the assumption that both the analyte (Butachlor) and the internal standard (deuterated Butachlor) will behave identically during sample processing and analysis. Any loss of the analyte during these steps will be mirrored by a proportional loss of the internal standard. This relationship allows for a highly accurate calculation of the initial analyte concentration.



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Logic of isotope dilution analysis.

In conclusion, deuterated Butachlor is a specialized yet crucial tool in modern analytical research. Its application as an internal standard in isotope dilution mass spectrometry provides the accuracy and reliability necessary for the quantification of Butachlor in a variety of complex matrices. The methodologies and principles outlined in this guide underscore its importance in ensuring data integrity in environmental monitoring, food safety, and toxicological research.

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